

An In-depth Technical Guide to the Reactivity and Stability of 2-Methoxyfuran

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Compound of Interest

Compound Name: 2-Methoxyfuran

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Introduction

2-Methoxyfuran is a heterocyclic organic compound characterized by a furan ring substituted with a methoxy group at the 2-position.^[1] Its unique electronic structure, combining the properties of an ether and an electron-rich aromatic system, makes it a versatile and valuable intermediate in organic synthesis.^[1] This guide provides a comprehensive overview of the reactivity and stability of **2-methoxyfuran**, presenting key data, detailed experimental protocols, and mechanistic insights relevant to its application in research and drug development.

Physicochemical Properties

2-Methoxyfuran is a colorless to pale yellow liquid with a sweet, aromatic odor.^[1] Key physicochemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₅ H ₆ O ₂	[2]
Molecular Weight	98.10 g/mol	[2]
Density	1.065 g/mL at 25 °C	[2]
Boiling Point	108-109 °C	[3]
Refractive Index	n _{20/D} 1.447	[2]
Flash Point	10 °C (closed cup)	[2]
Solubility	Moderately soluble in water, more soluble in organic solvents.	[1]

Synthesis of 2-Methoxyfuran

A common and effective method for the synthesis of **2-methoxyfuran** involves the acid-catalyzed pyrolysis of 2,5-dimethoxy-2,5-dihydrofuran.[\[3\]](#)

Experimental Protocol: Synthesis of 2-Methoxyfuran

This protocol is adapted from the literature for the laboratory-scale synthesis of **2-methoxyfuran**.[\[3\]](#)

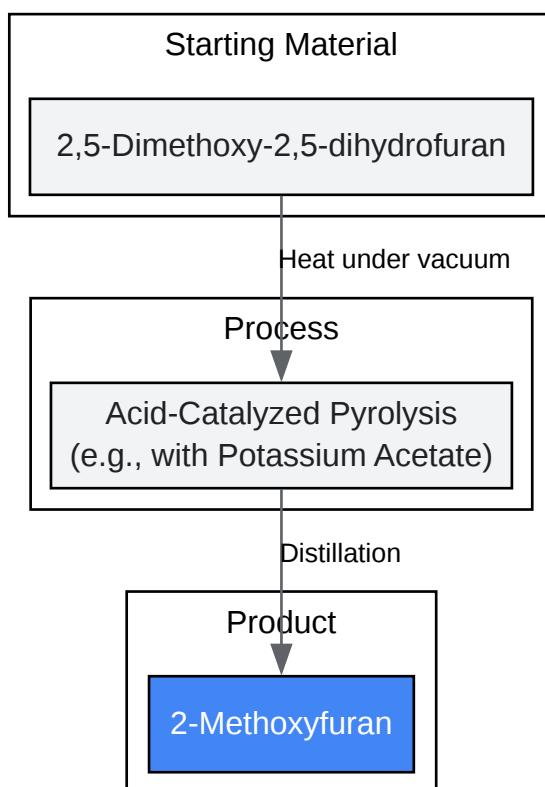
Materials:

- 2,5-dimethoxy-2,5-dihydrofuran
- Potassium acetate (or other suitable acid catalyst)
- Distillation apparatus
- Vacuum pump
- Inert atmosphere (e.g., nitrogen or argon)

Procedure:

- Set up a distillation apparatus equipped with a flask coated with an acid catalyst like potassium acetate.
- Place 2,5-dimethoxy-2,5-dihydrofuran into the flask.
- Conduct the pyrolysis under reduced pressure.
- Carefully collect the distillate, which is crude **2-methoxyfuran**.
- The product can be further purified by fractional distillation. A reported boiling point is 108-109 °C at atmospheric pressure.[3]

Logical Workflow for the Synthesis of **2-Methoxyfuran**:



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Caption: Synthesis of **2-Methoxyfuran** via Pyrolysis.

Reactivity of 2-Methoxyfuran

The electron-rich furan ring, further activated by the electron-donating methoxy group, makes **2-methoxyfuran** highly reactive towards electrophiles and a versatile diene in cycloaddition reactions.

Diels-Alder Reactions

2-Methoxyfuran readily participates as a diene in [4+2] cycloaddition reactions with various dienophiles. These reactions are crucial for the construction of complex cyclic systems.

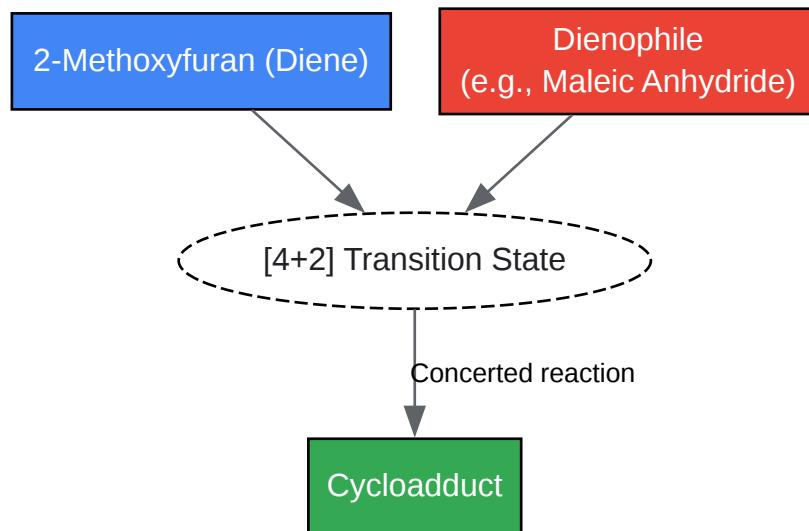
Reaction with Maleic Anhydride and N-Methylmaleimide:

2-Methoxyfuran reacts with maleic anhydride and N-methylmaleimide to form the corresponding cycloadducts.[\[2\]](#)

Table of Diels-Alder Reaction Yields (Illustrative):

Dienophile	Reaction Conditions	Product	Yield (%)	Reference
Maleic Anhydride	Solvent-free, room temperature, 4h	exo-4,10-dioxa-tricyclo[5.2.1.0]dec-8-ene-3,5-dione	96	[4]
N-Methylmaleimide	Dichloromethane, reflux, 24h	Corresponding adduct	Moderate to Excellent	[5]

Reaction Pathway for Diels-Alder Cycloaddition:



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Caption: Generalized Diels-Alder Reaction Pathway.

Electrophilic Additions

The electron-rich nature of the furan ring in **2-methoxyfuran** facilitates electrophilic addition reactions.^[1] Protonation typically occurs at the C5 position, leading to a stabilized carbocation that can be trapped by nucleophiles.

Stability and Degradation of 2-Methoxyfuran

The stability of **2-methoxyfuran** is influenced by several factors, including temperature, pH, and the presence of oxidizing agents.

Thermal Stability

Computational studies have investigated the thermochemical properties and decomposition pathways of **2-methoxyfuran**. The O–CH₃ bond is identified as a relatively weak point in the molecule.^[6] High-temperature pyrolysis leads to a complex mixture of smaller molecules.^{[6][7]}

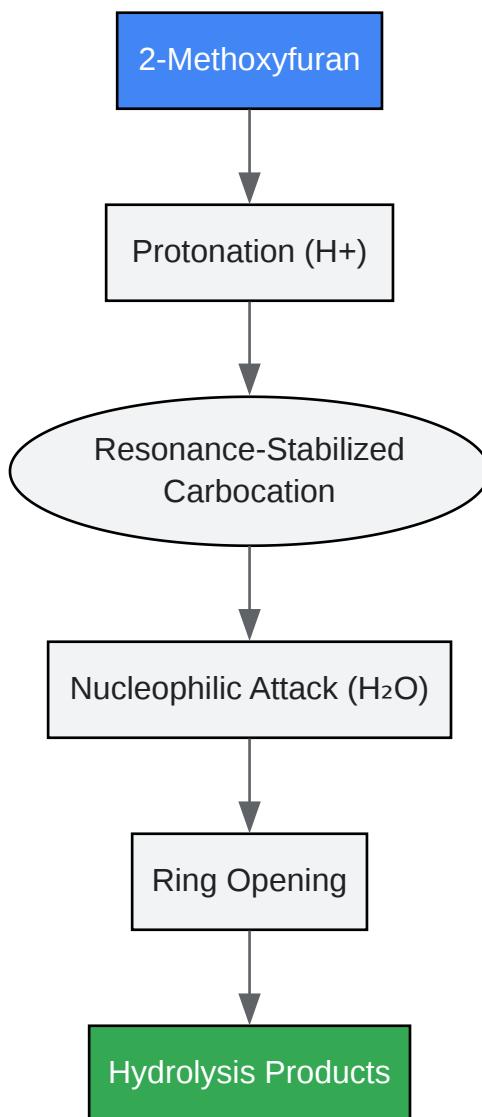
Thermochemical Data:

Parameter	Value	Reference
Enthalpy of Formation (ΔH°_f 298, gas phase)	-45.0 kcal/mol	[8]
C-H Bond Dissociation Energy (furan ring)	~120 kcal/mol	[8]
C-H Bond Dissociation Energy (methoxy group)	98 kcal/mol	[8]

Hydrolysis

2-Methoxyfuran is susceptible to acid-catalyzed hydrolysis. The furan ring is opened under acidic conditions, leading to the formation of other organic species. The rate of hydrolysis is dependent on the pH of the medium.

General Mechanism of Acid-Catalyzed Hydrolysis:



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Caption: Acid-Catalyzed Hydrolysis of **2-Methoxyfuran**.

Oxidation

2-Methoxyfuran can be oxidized by various oxidizing agents. The reaction can lead to a variety of products depending on the oxidant and reaction conditions. The electron-rich furan ring is susceptible to oxidative cleavage.^[9] Common oxidizing agents used in organic synthesis include chromic acid, potassium permanganate, and various peroxy acids.^{[10][11]}
^[12]

Conclusion

2-Methoxyfuran is a reactive and versatile building block in organic synthesis. Its electron-rich nature dictates its reactivity, making it a valuable substrate for Diels-Alder reactions and electrophilic additions. However, its stability is a critical consideration, particularly its sensitivity to heat, acidic conditions, and oxidizing agents. A thorough understanding of these properties is essential for its effective utilization in the development of new pharmaceuticals and other advanced materials. This guide provides a foundational understanding to aid researchers in harnessing the synthetic potential of **2-methoxyfuran** while managing its inherent reactivity and stability challenges.

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